

Application Note: High-Purity Recrystallization of 4-Hydroxy-2-Methylbenzoic Acid

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Compound of Interest

Compound Name: *Methyl 4-hydroxy-2-methylbenzoate*

CAS No.: 57556-31-7

Cat. No.: B181683

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Abstract & Introduction

4-Hydroxy-2-methylbenzoic acid is a valuable substituted benzoic acid derivative serving as a key intermediate in the synthesis of pharmaceuticals and other specialty organic compounds. [1] The purity of this starting material is paramount, as impurities can lead to undesirable side reactions, reduced yields, and complications in downstream processing and regulatory approval. Recrystallization is a powerful and fundamental purification technique that leverages differences in solubility to separate a target compound from its impurities.[2][3][4]

This application note provides a detailed, experience-driven guide for the recrystallization of 4-hydroxy-2-methylbenzoic acid to achieve high purity ($\geq 99\%$). We present two robust protocols: a classic single-solvent method using water and a more versatile mixed-solvent system (ethanol-water). The causality behind critical experimental choices is explained to empower researchers to adapt and troubleshoot the process effectively. This guide is intended for researchers, process chemists, and drug development professionals aiming to establish a reliable and scalable purification workflow.

The Science of Recrystallization

The efficacy of recrystallization hinges on the principle that the solubility of most solids increases with temperature.[5] An ideal recrystallization solvent will dissolve the target compound sparingly at room temperature but readily at its boiling point.[2] When a saturated hot solution is allowed to cool, the solubility decreases, and the solution becomes supersaturated. This state drives the nucleation and subsequent growth of crystals. As the highly ordered crystal lattice forms, it selectively incorporates molecules of the target compound, effectively excluding dissimilar impurity molecules, which remain in the cooled solvent (the mother liquor).[2][5] The success of this technique is therefore critically dependent on the selection of an appropriate solvent system and precise control over the cooling rate.

Compound Data & Safety Precautions

Key Physicochemical Properties

A summary of the essential properties of 4-hydroxy-2-methylbenzoic acid is provided below for easy reference. The melting point is a critical indicator of purity; a sharp melting range close to the literature value signifies a successful purification.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₈ O ₃	[1]
Molecular Weight	152.15 g/mol	[1]
Appearance	White to light yellow crystalline solid	[1]
Melting Point (MP)	177-181 °C	[6]
Solubility Profile	Low solubility in water; soluble in methanol, ethanol, ether, acetone.	[1][7]

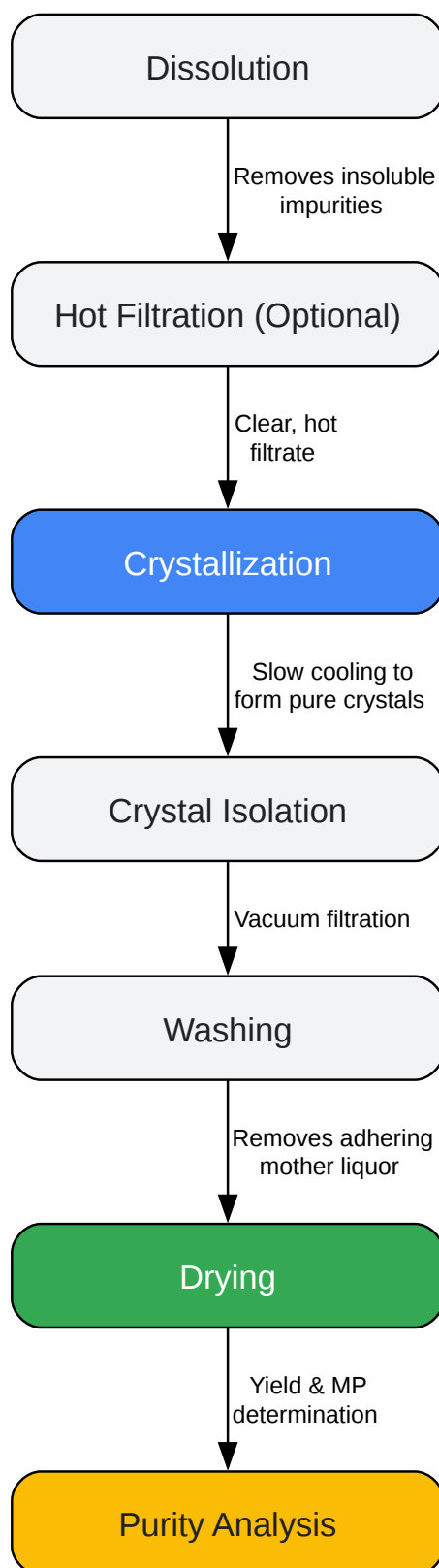
Essential Safety & Handling

4-Hydroxy-2-methylbenzoic acid and the solvents used require careful handling in a well-ventilated fume hood. Adherence to standard laboratory safety protocols is mandatory.

- **Compound Hazards:** Harmful if swallowed (H302), causes skin irritation (H315), and causes serious eye irritation/damage (H319/H318).[8]
- **Personal Protective Equipment (PPE):** Always wear safety goggles, a lab coat, and appropriate chemical-resistant gloves.
- **Solvent Hazards:** Ethanol is flammable. Ensure no open flames or spark sources are present when heating.

Experimental Workflow Overview

The general procedure for recrystallization follows a logical sequence of steps designed to maximize both purity and recovery. Each stage is critical for the overall success of the purification.



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Caption: General workflow for the recrystallization of 4-hydroxy-2-methylbenzoic acid.

Detailed Recrystallization Protocols

Two primary methods are presented. Protocol 1 is ideal for its simplicity and use of a non-flammable solvent. Protocol 2 offers greater flexibility, especially if the crude material contains impurities that are also sparingly soluble in hot water.

Protocol 1: Single-Solvent Recrystallization from Water

This method leverages the significant difference in the solubility of 4-hydroxy-2-methylbenzoic acid in hot versus cold water.[9]

Materials:

- Crude 4-hydroxy-2-methylbenzoic acid
- Deionized water
- Erlenmeyer flasks (2)
- Hot plate with stirring capability
- Büchner funnel and filter flask assembly
- Filter paper

Procedure:

- Preparation: Place the crude 4-hydroxy-2-methylbenzoic acid (e.g., 5.0 g) into a 250 mL Erlenmeyer flask. In a separate flask, bring a larger volume of deionized water (approx. 200 mL) to a rolling boil.
- Dissolution: Add a small portion of the boiling water to the flask containing the solid and swirl. Place the flask on a hot plate set to a gentle boil. Continue to add small increments of boiling water until the solid just dissolves completely.
 - Causality Note: Using the minimum amount of hot solvent is crucial. Excess solvent will reduce the final yield, as more of the product will remain dissolved upon cooling.[5]

- Hot Filtration (If Necessary): If insoluble impurities are observed in the hot solution, perform a hot gravity filtration. This involves quickly pouring the hot solution through a fluted filter paper into a pre-heated receiving flask.
 - Expertise Note: Do not use activated charcoal for decolorization. As a phenolic compound, 4-hydroxy-2-methylbenzoic acid can form colored complexes with trace ferric ions often present in charcoal, which would impair the purification.[10]
- Crystallization: Remove the flask from the heat, cover it with a watch glass, and allow it to cool slowly and undisturbed to room temperature.
 - Causality Note: Slow, undisturbed cooling is essential for the formation of large, well-defined crystals, which are typically purer than the fine powders that result from rapid cooling.[9]
- Complete Crystallization: Once the flask has reached room temperature, place it in an ice-water bath for at least 30 minutes to maximize the precipitation of the product from the solution.
- Isolation & Washing: Collect the crystals by vacuum filtration using a Büchner funnel. Wash the crystals with a small amount (2-3 portions of ~5 mL) of ice-cold water to rinse away any residual soluble impurities from the mother liquor.
 - Causality Note: Using ice-cold solvent for washing minimizes the loss of the desired product, which is poorly soluble at low temperatures.[2]
- Drying: Allow air to be pulled through the crystals on the filter for 15-20 minutes to partially dry them. Transfer the solid to a watch glass and dry to a constant weight, either in a desiccator or a vacuum oven at a moderate temperature (e.g., 60-70 °C).

Protocol 2: Mixed-Solvent Recrystallization (Ethanol/Water)

This technique is employed when a compound is too soluble in one solvent and poorly soluble in another.[10] Here, ethanol acts as the "good" solvent and water as the "poor" or "anti-solvent." [11]

Materials:

- Crude 4-hydroxy-2-methylbenzoic acid
- Ethanol (95% or absolute)
- Deionized water
- Standard equipment as listed in Protocol 1

Procedure:

- **Dissolution:** Place the crude solid in an Erlenmeyer flask and add the minimum volume of hot ethanol required to fully dissolve it. Keep the solution warm on a hot plate.
- **Addition of Anti-Solvent:** While the ethanol solution is hot, add hot deionized water dropwise until a faint, persistent turbidity (cloudiness) appears. This indicates the solution is saturated.
 - **Causality Note:** The addition of the anti-solvent (water) decreases the overall solubility of the organic compound, bringing the solution to its saturation point.
- **Re-clarification:** Add a few drops of hot ethanol, just enough to redissolve the turbidity and make the solution clear again. This ensures the crystallization will begin from a perfectly saturated solution, not a suspension.
- **Crystallization & Isolation:** Remove the flask from the heat and follow steps 4 through 7 from Protocol 1. For the washing step (Step 6), use an ice-cold mixture of ethanol and water (in the approximate ratio determined during the procedure) as the rinse solvent.

Troubleshooting Common Issues

Observation	Potential Cause(s)	Recommended Solution(s)
No crystals form upon cooling.	<ol style="list-style-type: none">1. Too much solvent was used.2. The solution is in a metastable supersaturated state.	<ol style="list-style-type: none">1. Gently boil off some of the solvent to increase concentration and cool again.2. Induce crystallization by scratching the inner wall of the flask with a glass rod or by adding a "seed" crystal of the pure compound.[4][12]
Product "oils out" as a liquid.	The boiling point of the solvent is higher than the melting point of the impure solid, or the solution is too concentrated.	Re-heat the mixture to dissolve the oil, add a small amount of additional hot solvent, and allow it to cool more slowly. Consider switching to a lower-boiling point solvent system if the problem persists.[12]
Final yield is very low.	<ol style="list-style-type: none">1. Too much solvent was used.2. The crystals were washed with solvent that was not cold enough.3. Premature crystallization during hot filtration.	<ol style="list-style-type: none">1. Use the minimum solvent necessary for dissolution.2. Ensure the wash solvent is ice-cold.3. Pre-heat the filtration apparatus (funnel, filter paper, receiving flask) to prevent cooling and product loss.
Melting point is broad or low.	The recrystallization was incomplete; impurities are still present.	Repeat the recrystallization procedure, ensuring slow cooling and proper washing of the collected crystals. A second recrystallization may be necessary for very impure samples.

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